

physicochemical properties of 5-Bromo-2-iodobenzotrifluoride

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Compound of Interest

Compound Name: **5-Bromo-2-iodobenzotrifluoride**

Cat. No.: **B1271566**

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An In-depth Technical Guide to the Physicochemical Properties of **5-Bromo-2-iodobenzotrifluoride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **5-Bromo-2-iodobenzotrifluoride**, a halogenated aromatic compound of interest in organic synthesis and medicinal chemistry. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development.

Core Physicochemical Data

The fundamental physicochemical properties of **5-Bromo-2-iodobenzotrifluoride** (CAS No: 364-12-5) are summarized in the table below for easy reference and comparison.[\[1\]](#)[\[2\]](#) This data is essential for understanding the compound's behavior in various experimental settings.

Property	Value
Molecular Formula	C ₇ H ₃ BrF ₃ I
Molecular Weight	350.9 g/mol [1]
Exact Mass	350.90 Da [1]
Melting Point	77-78 °C (Solvent: Water, Ethanol) [1]
Boiling Point	238.6 °C at 760 mmHg [1]
Density	2.2 ± 0.1 g/cm ³ [1]
Flash Point	98.1 ± 27.3 °C [1]
Refractive Index	1.556 [1]
XLogP3	4.1 [1]
PSA (Polar Surface Area)	0 Å ²
Storage Conditions	Refrigerated [1]

Synonyms: 4-Bromo-1-iodo-2-(trifluoromethyl)benzene, 2-Trifluoromethyl-4-bromoiodobenzene[\[1\]](#)

Safety and Handling Protocols

Due to its chemical nature, handling **5-Bromo-2-iodobenzotrifluoride** requires adherence to strict safety protocols to minimize risk. The following guidelines are based on available safety data sheets.

Hazard Identification:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[\[1\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[\[1\]](#)

Precautionary Measures & Personal Protective Equipment (PPE):

- Handling: Handle in a well-ventilated place.[\[1\]](#) Avoid formation of dust and aerosols. Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[1\]](#)
- Personal Protective Equipment:
 - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
 - Skin Protection: Wear protective gloves (e.g., nitrile rubber) and flame-retardant antistatic protective clothing.
 - Respiratory Protection: Use a multi-purpose combination respirator cartridge (US) or equivalent.
- Hygiene: Wash hands and face thoroughly after handling. Immediately change contaminated clothing.

First Aid Measures:

- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[\[1\]](#)
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[\[3\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)
- If Swallowed: Immediately make the victim drink water (two glasses at most). Consult a physician.

Representative Synthetic Workflow

While a specific experimental protocol for the synthesis of **5-Bromo-2-iodobenzotrifluoride** was not found, a general and logical workflow for the synthesis of a related halo-benzotrifluoride, 2-bromo-5-fluorobenzotrifluoride, is presented. This multi-step synthesis illustrates a common strategy for introducing substituents onto a benzotrifluoride core.

The synthesis involves three main stages:

- Nitration: The starting material, m-fluorobenzotrifluoride, undergoes nitration to introduce a nitro group.
- Reduction: The nitro group is then reduced to an amino group.
- Diazotization and Bromination: The resulting amine is converted to a diazonium salt, which is subsequently displaced by a bromine atom.



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Caption: A logical workflow for the synthesis of a halo-benzotrifluoride.

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